

Personal protective equipment for handling CLR1501

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Compound of Interest

Compound Name: CLR1501

Cat. No.: B10752240

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Essential Safety and Handling Guide for CLR1501

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **CLR1501**. Adherence to these procedures is vital for ensuring laboratory safety and proper disposal.

CLR1501 is a fluorescently labeled analog of CLR1404, utilized as a cancer cell-selective fluorescence compound in research settings.^[1] It is essential to handle this compound with care, following established laboratory safety protocols.

Personal Protective Equipment (PPE)

When handling **CLR1501**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be equipped with side-shields to protect against splashes.
Hand Protection	Protective Gloves	Chemically resistant gloves are required.
Body Protection	Impervious Clothing	A lab coat or other impervious clothing should be worn.
Respiratory Protection	Suitable Respirator	Use in well-ventilated areas. A respirator may be necessary if dust or aerosol formation is likely.

Safe Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **CLR1501** and ensuring a safe laboratory environment.

Handling:

- Avoid inhalation of dust or aerosols.[\[2\]](#)
- Prevent contact with eyes and skin.[\[2\]](#)
- Work in a well-ventilated area, preferably under an exhaust hood.[\[2\]](#)
- Ensure a safety shower and eye wash station are readily accessible.[\[2\]](#)

Storage:

- Store at -20°C and protect from light.[\[1\]](#)
- For solutions in solvent, store at -80°C for up to 6 months or at -20°C for up to 1 month, protected from light.[\[1\]](#)

Emergency Procedures

In case of accidental exposure, follow these immediate first aid measures.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids with fingers. Remove contact lenses if present and easy to do. Seek prompt medical attention. [2]
Skin Contact	Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes. Seek medical attention. [2]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer CPR (avoiding mouth-to-mouth resuscitation). [2]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention. [2]

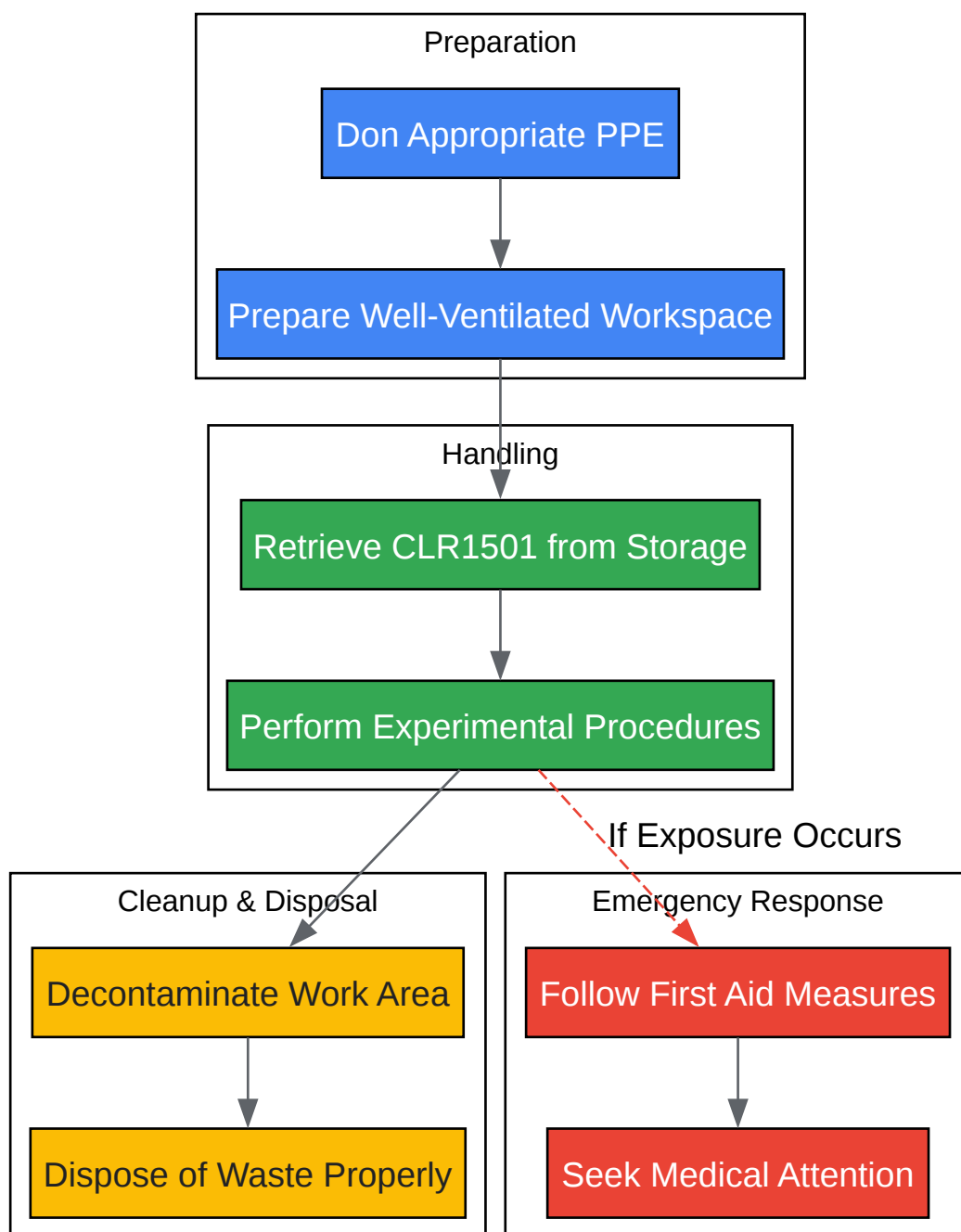
Disposal Plan

Proper disposal of **CLR1501** and its containers is essential to prevent environmental contamination.

- Keep the product away from drains, water courses, and soil.[\[2\]](#)
- Dispose of unused material and its container in accordance with local, regional, national, and international regulations.

Experimental Workflow for Handling CLR1501

The following diagram illustrates the standard workflow for safely handling **CLR1501** in a laboratory setting.



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Caption: Workflow for Safe Handling of **CLR1501**

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References

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